

Application Notes and Protocols for Electroantennography (EAG) with Disparlure

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Compound of Interest

Compound Name: *Disparlure*

Cat. No.: B1670770

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Introduction

Electroantennography (EAG) is a powerful electrophysiological technique used to measure the olfactory responses of insects to volatile compounds. This method records the summated electrical potential from the entire antenna, providing a direct measure of an insect's ability to detect a specific odorant. **Disparlure**, the synthetic sex pheromone of the spongy moth (*Lymantria dispar*), is a critical tool in pest management programs for monitoring and disrupting mating of this invasive species.^[1] EAG assays with **disparlure** are essential for understanding the sensitivity of the spongy moth's olfactory system, screening for effective analogs, and investigating the mechanisms of insecticide resistance. These application notes provide a detailed protocol for performing EAG with **disparlure**, aimed at researchers in entomology, chemical ecology, and pest management.

Principles of Electroantennography

The insect antenna is covered in sensory hairs called sensilla, which house the olfactory receptor neurons (ORNs).^[2] When an odorant molecule, such as **disparlure**, enters the sensilla, it binds to odorant-binding proteins (OBPs) and is transported to odorant receptors (ORs) on the dendritic membrane of the ORNs. This binding event triggers a depolarization of the neuron, generating an electrical signal. The EAG technique measures the summed potential of these individual neuronal responses across the entire antenna. The resulting waveform, or electroantennogram, provides a quantitative measure of the antenna's sensitivity.

to the tested compound. The amplitude of the EAG response is typically dose-dependent, increasing with higher concentrations of the odorant until saturation is reached.

Quantitative Data Summary

The following table summarizes the dose-dependent response of a related moth species, *Lymantria obfuscata*, to varying doses of **disparlure**. This data is indicative of the type of quantitative results that can be obtained through EAG and subsequent field trapping experiments, which are a direct behavioral consequence of the antennal response.

Disparlure Dose (µg)	Mean Trap Catch (± SE)
0.5	1.5 ± 0.5
50	12.0 ± 1.0
500	25.5 ± 1.5

Data adapted from a study on *Lymantria obfuscata*, a closely related species to *Lymantria dispar*. The study demonstrated a strong positive correlation between the dose of **disparlure** and the number of male moths captured.

Experimental Protocol

This protocol outlines the steps for conducting an EAG assay with **disparlure** on the spongy moth, *Lymantria dispar*.

Materials and Reagents

- Insects: Adult male spongy moths (*Lymantria dispar*), 1-3 days old.
- **Disparlure:** Synthetic (+)-**disparlure**.
- Solvent: Hexane or paraffin oil (for dilution of **disparlure**).
- Saline Solution: Insect saline solution (e.g., Ringer's solution).
- Electrodes: Silver/silver chloride (Ag/AgCl) electrodes.

- Micropipettes: Glass capillary tubes for pulling electrodes.
- Electrode Gel: Conductive gel.
- Stimulus Delivery System:
 - Purified, humidified air stream.
 - Pasteur pipettes with filter paper strips.
 - Air stimulus controller to deliver timed puffs of air.
- Recording Equipment:
 - High-impedance DC amplifier.
 - Data acquisition system (e.g., a computer with appropriate software).
 - Faraday cage to shield from electrical noise.
 - Micromanipulators for precise electrode placement.
 - Dissecting microscope.

Antenna Preparation

- Immobilize the Moth: Gently restrain the moth in a holder, such as a pipette tip with the end cut off, exposing the head and antennae.
- Excise the Antenna: Using fine scissors or a sharp blade, carefully excise one antenna at its base (scape).
- Mount the Antenna:
 - Place the excised antenna on a small amount of conductive gel on a microscope slide or a dedicated holder.
 - The basal end of the antenna will be connected to the reference electrode.

- The distal tip of the antenna will be connected to the recording electrode. A small segment of the tip may be removed to ensure good electrical contact.

Electrode Preparation and Placement

- Pull Micropipettes: Use a micropipette puller to create two glass microelectrodes with a fine tip.
- Fill Electrodes: Fill the microelectrodes with insect saline solution.
- Insert Ag/AgCl Wires: Insert Ag/AgCl wires into the back of the microelectrodes, ensuring the wire is in contact with the saline solution.
- Position Electrodes:
 - Using micromanipulators, carefully bring the reference electrode into contact with the base of the antenna.
 - Position the recording electrode to make contact with the distal end of the antenna.

Stimulus Preparation and Delivery

- Prepare **Disparlure** Dilutions: Prepare a serial dilution of **disparlure** in the chosen solvent (e.g., 0.1, 1, 10, 100 µg/µl).
- Load Stimulus Cartridges: Apply a known volume (e.g., 10 µl) of each **disparlure** dilution onto a small strip of filter paper and insert it into a Pasteur pipette. Prepare a control pipette with the solvent only.
- Deliver the Stimulus:
 - Place the tip of the stimulus pipette into the humidified air stream directed at the antenna.
 - Use an air stimulus controller to deliver a precise puff of air (e.g., 0.5 seconds) through the pipette, carrying the **disparlure** vapor to the antenna.
 - Deliver stimuli from the lowest to the highest concentration.

- Allow sufficient time between stimuli (e.g., 30-60 seconds) for the antenna to recover.
- Present the solvent control periodically to ensure the antenna is not responding to the solvent alone.

Data Recording and Analysis

- Record the EAG Signal: The amplified signal from the antenna is recorded by the data acquisition system. The response to an odorant stimulus is typically a negative voltage deflection.
- Measure the Amplitude: The amplitude of the EAG response is measured as the maximum voltage change (in millivolts, mV) from the baseline.
- Normalize the Data: To account for variations in antennal preparations, responses can be normalized to a standard compound or expressed as a percentage of the response to the highest concentration of **disparlure**.
- Generate Dose-Response Curves: Plot the mean EAG response amplitude against the logarithm of the **disparlure** concentration to generate a dose-response curve.

Visualizations

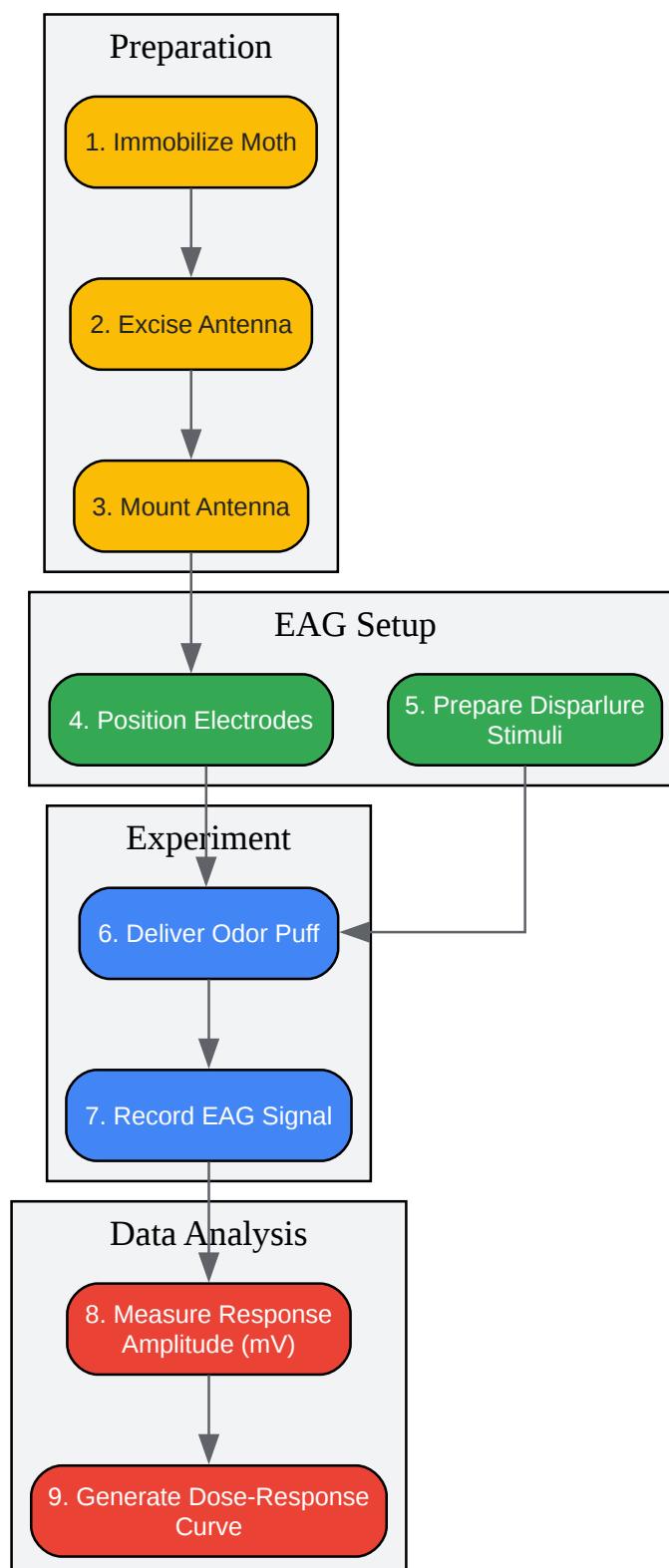
Insect Olfactory Signaling Pathway



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Caption: Insect Olfactory Signaling Pathway for **Disparlure**.

EAG Experimental Workflow

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Caption: Experimental Workflow for Electroantennography (EAG).

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References

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